

Assessing the Bioaccumulation Potential of Disperse Blue 85: A Comparative Guide

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Compound of Interest

Compound Name: Disperse Blue 85

Cat. No.: B1198607

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive assessment of the bioaccumulation potential of **Disperse Blue 85**, a synthetic azo dye commonly used in the textile industry. Due to the limited availability of direct experimental data for **Disperse Blue 85**, this guide employs a comparative approach, leveraging data from structurally similar disperse dyes and utilizing Quantitative Structure-Activity Relationship (QSAR) models to estimate key environmental fate parameters. This information is crucial for understanding the potential environmental impact of this compound and for informing risk assessment strategies.

Executive Summary

Disperse Blue 85 is a single azo class dye with the molecular formula $C_{18}H_{14}ClN_5O_5$ and a molecular weight of 415.79 g/mol ^[1]. Like many disperse dyes, it is characterized by low water solubility, a property that can influence its environmental distribution and potential for uptake by aquatic organisms. This guide presents a comparison of the estimated bioaccumulation potential of **Disperse Blue 85** with available data for other disperse dyes, namely Disperse Blue 79:1, Disperse Orange 37, and Disperse Blue 124. The assessment is based on key indicators of bioaccumulation: the octanol-water partition coefficient (log K_{ow}) and the bioconcentration factor (BCF).

Data Presentation: Physicochemical Properties and Bioaccumulation Potential

The following table summarizes the available and estimated data for **Disperse Blue 85** and its comparators. It is important to note that the values for **Disperse Blue 85** are estimations derived from the US EPA's EPI Suite™ software, a widely used QSAR modeling tool.[2][3][4][5] Experimental data for the comparator dyes have been compiled from various sources and are provided with citations.

Parameter	Disperse Blue 85	Disperse Blue 79:1	Disperse Orange 37	Disperse Blue 124
CAS Number	12222-83-2[1][6]	3618-72-2[7]	12223-33-5 / 13301-61-6[8]	61951-51-7
Molecular Formula	C18H14ClN5O5[1][6]	C23H25BrN6O10[7]	C17H15Cl2N5O2[8]	C16H19N5O4S
Molecular Weight (g/mol)	415.79[1][6]	625.38[9]	392.24	377.42
log Kow (Octanol-Water Partition Coefficient)	4.33 (Estimated)	1.63 (Experimental)[9]	5.0 (Estimated) [10]	No experimental data found
BCF (Bioconcentration Factor) [L/kg]	45.6 (Estimated)	No experimental data found	No experimental data found	No experimental data found

Note: The log Kow and BCF values for **Disperse Blue 85** were estimated using the KOWWIN™ and BCFBAF™ programs within the EPI Suite™ (v4.11). These are screening-level estimates and should be interpreted with caution in the absence of experimental validation.

Experimental Protocols

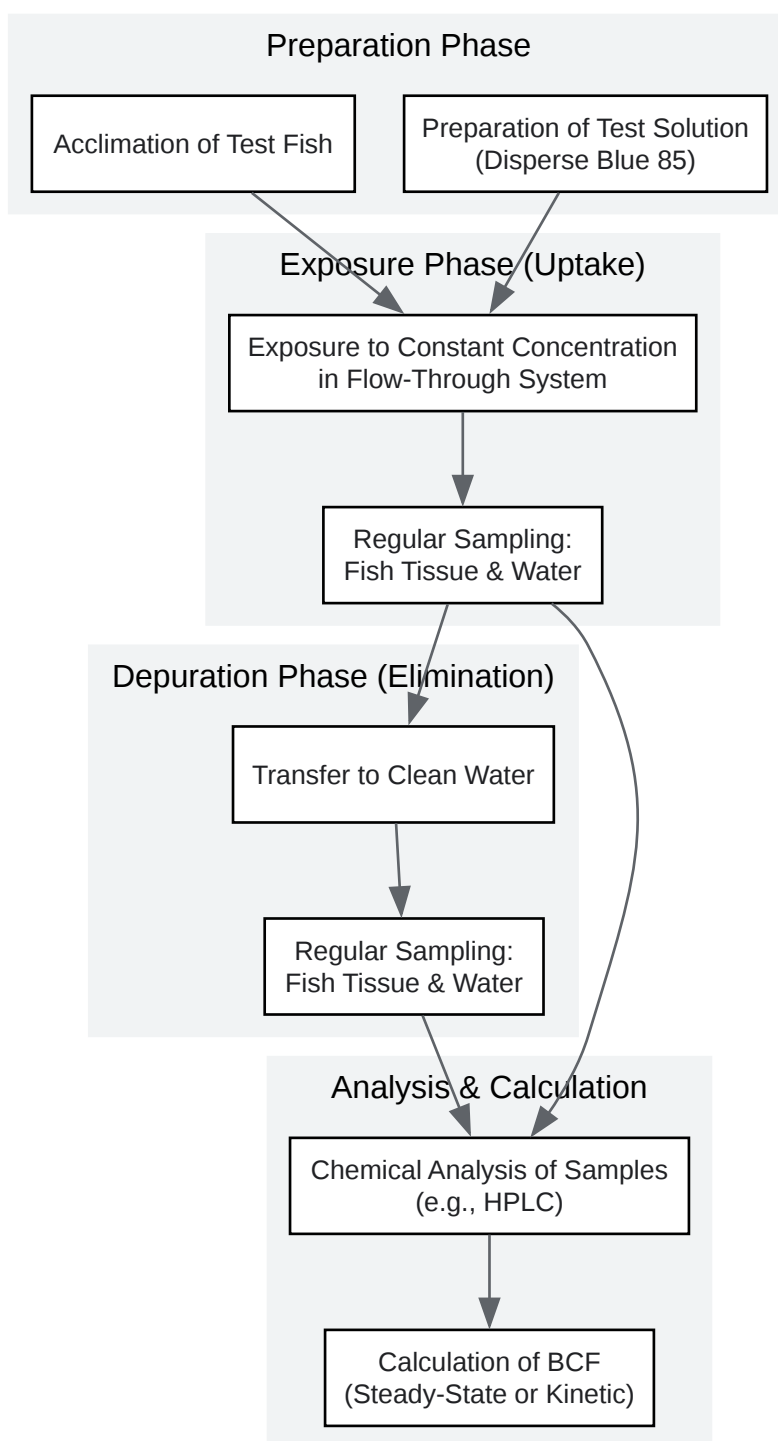
The standard methodology for determining the bioconcentration factor (BCF) in fish is outlined in the OECD Test Guideline 305: "Bioaccumulation in Fish: Aqueous and Dietary Exposure." This guideline provides a framework for assessing the uptake and depuration of a chemical by fish from water.

Key Aspects of the OECD 305 Protocol:

- **Test Organisms:** A variety of fish species can be used, with common choices including Zebrafish (*Danio rerio*), Fathead Minnow (*Pimephales promelas*), and Rainbow Trout (*Oncorhynchus mykiss*).
- **Exposure:** The test consists of two phases:
 - **Uptake Phase:** Fish are exposed to a constant, sublethal concentration of the test substance in water for a period sufficient to approach or reach a steady-state concentration in the fish tissues.
 - **Depuration Phase:** After the uptake phase, the fish are transferred to a clean, flowing water system without the test substance to measure the rate of elimination.
- **Test System:** A flow-through system is preferred to maintain constant concentrations of the test substance and water quality parameters (e.g., temperature, pH, dissolved oxygen).
- **Sampling and Analysis:** Water and fish tissue samples are collected at regular intervals during both the uptake and depuration phases. The concentration of the test substance in these samples is measured using appropriate analytical techniques, such as high-performance liquid chromatography (HPLC).
- **Data Analysis:** The BCF is calculated as the ratio of the concentration of the test substance in the fish (at steady state) to the concentration in the water. Kinetic BCF values can also be calculated from the uptake and depuration rate constants.

Mandatory Visualizations

Experimental Workflow for Bioaccumulation Assessment

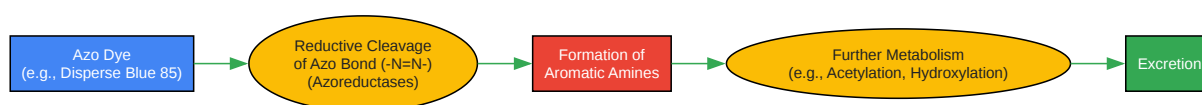


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Caption: OECD 305 Experimental Workflow for BCF Determination.

Generalized Metabolic Pathway of Azo Dyes

Azo dyes, including **Disperse Blue 85**, are known to undergo metabolic transformation in organisms. The primary and most significant step is the reductive cleavage of the azo bond ($-N=N-$). This process is often carried out by microbial communities in anaerobic environments, such as the gut of fish, or by enzymes within the organism's tissues.



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Caption: Generalized metabolic pathway of azo dyes in organisms.

Discussion and Conclusion

The estimated log Kow of 4.33 for **Disperse Blue 85** suggests a moderate potential for bioaccumulation. Substances with a log Kow between 3 and 5 are generally considered to have a tendency to partition into fatty tissues of organisms. The estimated BCF of 45.6 L/kg is relatively low, suggesting that while uptake may occur, the substance is not expected to concentrate to a high degree in aquatic organisms.

In comparison, the available data for structurally similar disperse dyes is limited and shows some variability. The experimental log Kow for Disperse Blue 79:1 is significantly lower at 1.63, indicating a much lower bioaccumulation potential.[9] Conversely, the estimated log Kow for Disperse Orange 37 is higher at 5.0, suggesting a greater potential for bioaccumulation.[10] The lack of experimental BCF data for all the compared dyes highlights a significant data gap in the environmental risk assessment of this class of compounds.

The primary metabolic pathway for azo dyes involves the reductive cleavage of the azo bond, leading to the formation of aromatic amines. The toxicity and further fate of these metabolites are critical considerations in a comprehensive environmental risk assessment.

Based on the available information and QSAR estimations, the bioaccumulation potential of **Disperse Blue 85** is likely to be low to moderate. However, due to the absence of direct experimental data, these conclusions should be treated with caution. Further experimental studies following standardized protocols like OECD 305 are strongly recommended to

definitively assess the bioconcentration factor and confirm the environmental risk profile of **Disperse Blue 85**.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. chemsafetypro.com [chemsafetypro.com]
- 3. epa.gov [epa.gov]
- 4. dtsc.ca.gov [dtsc.ca.gov]
- 5. chemistryforsustainability.org [chemistryforsustainability.org]
- 6. CAS # 12222-83-2, Disperse Blue 85: more information. [www.chemblink.com]
- 7. Disperse Blue 79:1 | C₂₃H₂₅BrN₆O₁₀ | CID 77172 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Disperse Orange 37 | 12223-33-5 | Benchchem [benchchem.com]
- 9. Disperse Blue 79:1 CAS#: 3618-72-2 [m.chemicalbook.com]
- 10. Disperse Orange 37 | C₁₇H₁₅Cl₂N₅O₂ | CID 83322 - PubChem [pubchem.ncbi.nlm.nih.gov]
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